

# Solubilizing and storing BMT-046091 for experiments

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## Compound of Interest

Compound Name: BMT-046091

Cat. No.: B15496919

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## Application Notes and Protocols for BMT-046091

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the solubilization, storage, and experimental use of **BMT-046091**, a potent and selective inhibitor of Adaptor-Associated Kinase 1 (AAK1).

## Introduction

**BMT-046091** is a valuable research tool for studying the physiological and pathological roles of AAK1. AAK1 is a serine/threonine kinase that plays a crucial role in clathrin-mediated endocytosis, a fundamental process for synaptic vesicle recycling and receptor internalization. [1][2] **BMT-046091** inhibits AAK1 with a reported IC<sub>50</sub> of 2.8 nM.[1][2] Proper handling and preparation of this compound are critical for obtaining accurate and reproducible experimental results.

## Physicochemical and Storage Data

Quantitative data regarding the properties and storage of **BMT-046091** are summarized in the table below for easy reference.

| Parameter               | Value   | Source      |
|-------------------------|---|-------------|
| Molecular Weight        | 311.385 g/mol   | MyBioSource |
| Purity                  | >98% (HPLC)   | MyBioSource |
| Solubility              | 10 mM in DMSO   | ProbeChem   |
| Storage of Solid Powder | -20°C for up to 12 months; 4°C for up to 6 months     | ProbeChem   |
| Storage in Solvent      | -80°C for up to 6 months;<br>-20°C for up to 6 months | ProbeChem   |

## Experimental Protocols

### Preparation of Stock Solutions

Objective: To prepare a concentrated stock solution of **BMT-046091** for use in various experimental assays.

Materials:

- **BMT-046091** (solid powder)
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile, amber microcentrifuge tubes or vials
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Tabletop centrifuge

Procedure:

- Pre-handling: Before opening, briefly centrifuge the vial of **BMT-046091** to ensure that all the powder is collected at the bottom of the vial.[\[1\]](#)

- **Calculation of Required Volume:** To prepare a 10 mM stock solution, calculate the required volume of DMSO based on the mass of **BMT-046091**. For example, to prepare a 10 mM stock from 1 mg of **BMT-046091** (MW = 311.385 g/mol), the required volume of DMSO would be:  $(1 \text{ mg} / 311.385 \text{ g/mol}) / (10 \text{ mmol/L}) = 0.000321 \text{ L} = 321 \text{ }\mu\text{L}$
- **Dissolution:** Carefully add the calculated volume of anhydrous DMSO to the vial containing **BMT-046091**.
- **Mixing:** Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may assist in dissolution, but avoid excessive heat.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 6 months).

#### Quality Control:

- Visually inspect the solution to ensure there are no visible particulates.
- For sensitive applications, the concentration of the stock solution can be verified using techniques such as High-Performance Liquid Chromatography (HPLC).

## Dilution to Working Concentrations

**Objective:** To prepare diluted solutions of **BMT-046091** for use in cell-based or biochemical assays.

#### Materials:

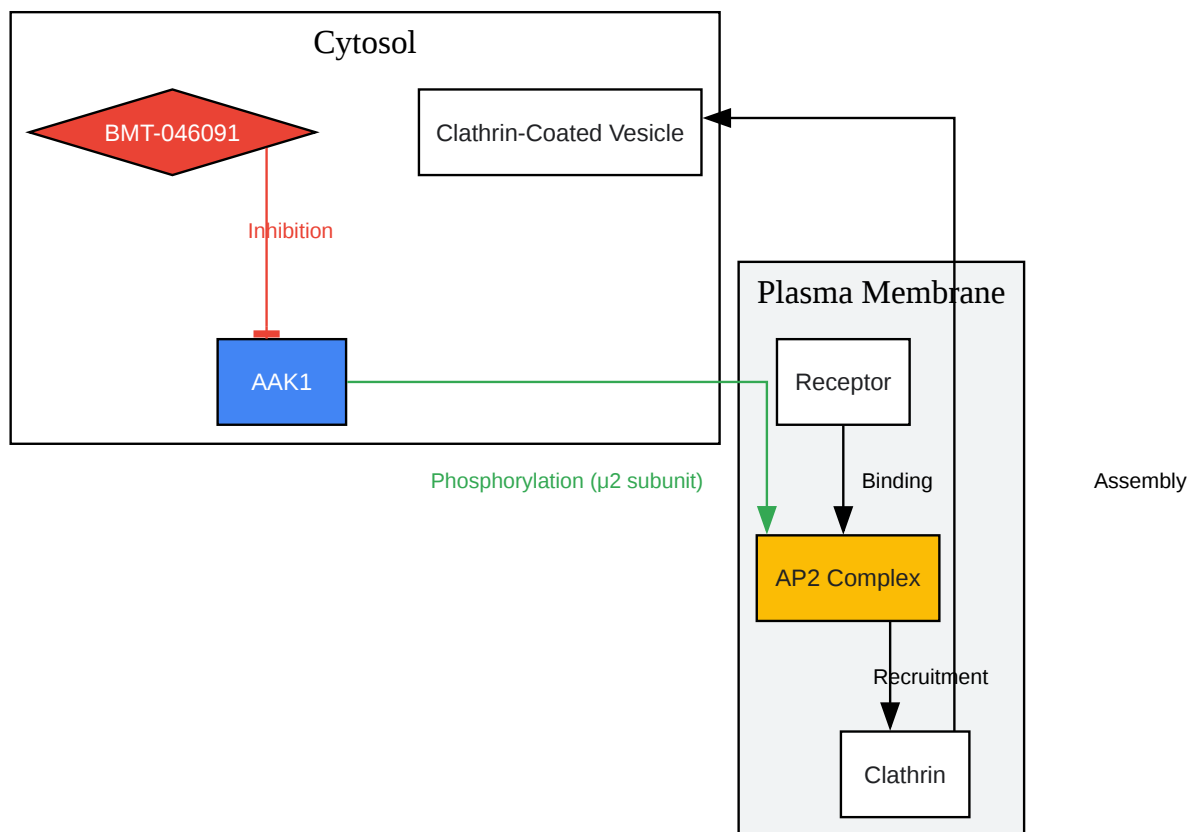
- Prepared **BMT-046091** stock solution (e.g., 10 mM in DMSO)
- Appropriate aqueous buffer or cell culture medium (pre-warmed to the experimental temperature if necessary)
- Sterile dilution tubes and pipette tips

#### Procedure:

- Thawing: Thaw a single aliquot of the **BMT-046091** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in the desired aqueous buffer or cell culture medium to achieve the final working concentration.
  - Important: To avoid precipitation, it is recommended to add the DMSO stock solution to the aqueous buffer and mix immediately. Avoid high concentrations of DMSO in the final working solution (typically <0.5%) as it can be toxic to cells.
- Final Mixing: Gently vortex or invert the tube to ensure homogeneity of the diluted solution.
- Use: Use the freshly prepared working solution immediately in your experiment. Do not store diluted aqueous solutions for extended periods.

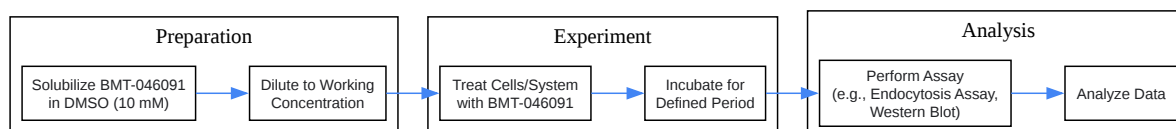
## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the role of AAK1 in clathrin-mediated endocytosis and a typical experimental workflow for studying the effects of **BMT-046091**.



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Caption: AAK1's role in clathrin-mediated endocytosis and its inhibition by **BMT-046091**.



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Caption: General experimental workflow for using **BMT-046091**.

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## References

- 1. rupress.org [rupress.org]
- 2. WNT Activates the AAK1 Kinase to Promote Clathrin-Mediated Endocytosis of LRP6 and Establish a Negative Feedback Loop - PubMed [pubmed.ncbi.nlm.nih.gov]
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